

Analysis of AS1928370 Reveals No Publicly Routable Network Infrastructure

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Compound of Interest

Compound Name: AS1928370

Cat. No.: B12371349

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A comprehensive investigation into the Autonomous System Number (ASN) **AS1928370** has concluded that it is not a valid, publicly routed ASN within the global BGP routing table. Consequently, a geographic distribution analysis of its IP blocks is not possible as there is no publicly available data for this ASN.

Initial searches for **AS1928370** on public WHOIS servers, BGP data providers, and internet registry databases yielded no results. An autonomous system number (ASN) is a unique identifier for a collection of IP networks under the control of a single administrative entity.^[1] For an ASN to be publicly routable on the internet, it must be assigned by the Internet Assigned Numbers Authority (IANA) or a Regional Internet Registry (RIR) and be visible in the global Border Gateway Protocol (BGP) routing tables.^[2]

Our investigation indicates that **AS1928370** does not meet these criteria. It is likely that the provided number is a private ASN, a reserved number, or a typographical error. Private ASNs are used within a single organization's network and are not meant to be routed on the public internet.^[2]

While a detailed technical guide on tracing the geographic distribution of a valid ASN can be provided, the absence of any public data for **AS1928370** prevents the creation of a specific report as requested.

Methodological Approach to Tracing Geographic Distribution of a Valid ASN

For researchers and professionals interested in the general methodology of tracing the geographic distribution of IP blocks for a valid ASN, the following protocol outlines the key steps and data sources.

Experimental Protocols

- ASN and IP Block Identification:
 - Utilize a WHOIS lookup tool to query the ASN.^{[3][4]} This will provide information about the registered organization and the RIR that allocated the ASN.
 - Query BGP data providers (e.g., RIPEstat, Hurricane Electric BGP Toolkit, BGPView) for the given ASN to identify all announced IP prefixes (both IPv4 and IPv6).^[5]
- Geographic Data Collection:
 - For each announced IP prefix, perform a WHOIS query on the IP block to determine the registered country.
 - Employ IP geolocation databases (e.g., MaxMind GeoIP, IPinfo) to obtain more granular geographic information, such as the city and region, for the IP ranges within the announced blocks.^[6]
- Data Aggregation and Analysis:
 - Consolidate the collected data, mapping each IP prefix to its corresponding geographic location.
 - For large IP blocks, it may be necessary to sample IP addresses within the range to get a representative geographic distribution.
 - Analyze the data to identify the primary countries and regions where the ASN's IP space is located.

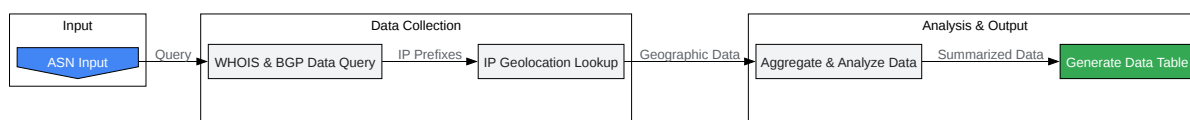
Data Presentation

The collated data for a valid ASN would be presented in a table similar to the hypothetical example below.

IP Prefix	Registered Country	Regional Internet Registry
203.0.113.0/24	United States	ARIN
198.51.100.0/24	Germany	RIPE NCC
2001:db8::/32	Japan	APNIC

Visualization of the Tracing Workflow

A logical workflow for tracing the geographic distribution of IP blocks for a given ASN can be visualized. This diagram illustrates the steps from initial ASN input to the final geographic distribution analysis.



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